

# Proper Disposal of 2-Phenoxyaniline: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Phenoxyaniline

Cat. No.: B124666

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An essential guide for researchers, scientists, and drug development professionals on the safe and compliant disposal of **2-Phenoxyaniline**. This document provides immediate safety information, detailed disposal procedures, and regulatory context to ensure the safe handling and management of this chemical within a laboratory setting.

## Immediate Safety and Hazard Information

**2-Phenoxyaniline** is a chemical that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[1]</sup> It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup>

Before handling **2-Phenoxyaniline**, it is crucial to be familiar with its specific safety data. The following table summarizes key quantitative and qualitative safety information.

Property	Value	Source
Appearance	Brown Solid	[1]
Molecular Formula	C12H11NO	[1]
Molecular Weight	185.22 g/mol	
Melting Point	46 - 50 °C / 114.8 - 122 °F	[1]
Boiling Point	170 °C / 338 °F at 18 mmHg	
Flash Point	113 °C / 235.4 °F (closed cup)	[1]
Signal Word	Warning	
Hazard Statements	H302+H312+H332 (Harmful if swallowed, in contact with skin or if inhaled), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	
Storage Class	11 - Combustible Solids	

## Personal Protective Equipment (PPE)

When handling **2-Phenoxyaniline**, appropriate personal protective equipment must be worn. This includes:

- Eye Protection: Eyeshields or safety glasses with side shields.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Respiratory Protection: A dust mask (type N95 or equivalent) is recommended, especially when handling the solid form where dust may be generated.
- Skin and Body Protection: A lab coat should be worn to prevent skin contact.[2]

## Step-by-Step Disposal Protocol

The proper disposal of **2-Phenoxyaniline** is critical to ensure the safety of laboratory personnel and to prevent environmental contamination. The primary recommendation from safety data sheets is to dispose of the chemical and its container at an approved waste disposal plant.[\[3\]](#)[\[4\]](#)

### 1. Waste Identification and Segregation:

- Solid Waste: Collect all solid **2-Phenoxyaniline** waste, including residues and contaminated materials (e.g., weighing papers, disposable spatulas), in a dedicated and clearly labeled hazardous waste container.
- Liquid Waste: If **2-Phenoxyaniline** is in a solution, collect it in a separate, compatible, and clearly labeled hazardous waste container for liquid chemical waste. Do not mix with other waste streams unless compatibility has been confirmed.
- Contaminated Labware:
  - Disposable: Any disposable labware (e.g., pipette tips, gloves) that has come into contact with **2-Phenoxyaniline** should be considered hazardous waste and placed in the designated solid hazardous waste container.[\[2\]](#)
  - Reusable: Reusable glassware must be decontaminated. This should be done by triple rinsing with a suitable solvent. The rinsate must be collected as hazardous liquid waste.[\[5\]](#) After decontamination, the glassware can be washed and reused.

### 2. Container Labeling and Storage:

- All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name, "**2-Phenoxyaniline**".[\[5\]](#)
- Ensure the container is in good condition, compatible with the chemical, and kept tightly sealed when not in use.
- Store the waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

### 3. Spill Management:

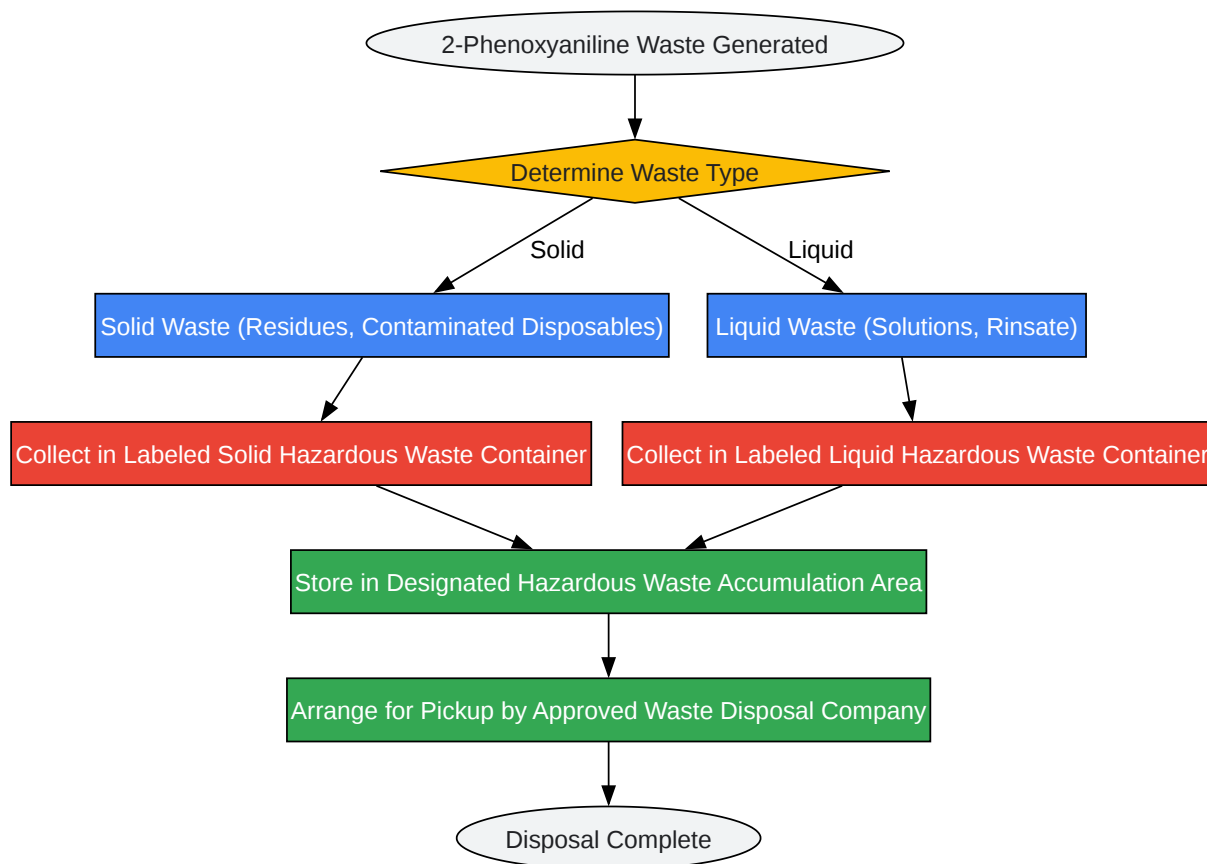
- In the event of a spill, evacuate non-essential personnel from the area and ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill.
- For solid spills, carefully sweep up the material to avoid generating dust and place it in the hazardous waste container.
- Clean the spill area with a suitable solvent, and collect all cleaning materials and rinsate as hazardous waste.[2]

#### 4. Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed and approved waste disposal company.[6][7]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. [8][9] In the United States, the Resource Conservation and Recovery Act (RCRA) provides the framework for hazardous waste management.[8][9]

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Phenoxyaniline** waste.



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Caption: **2-Phenoxyaniline** Disposal Workflow.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2-Phenoxyaniline**, minimizing risks to themselves, their colleagues, and the environment. Always consult your institution's specific safety and waste disposal guidelines.

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